

Bis(2-ethylhexyl) succinate chemical properties and structure

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) succinate*

Cat. No.: *B1582382*

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An In-depth Technical Guide to **Bis(2-ethylhexyl) succinate**: Chemical Properties and Structure

Introduction

Bis(2-ethylhexyl) succinate, also known as dioctyl succinate (DOS), is a diester of succinic acid and 2-ethylhexanol.[1] It is a colorless liquid utilized primarily as a plasticizer in the production of flexible plastics, enhancing their workability and durability.[2][3] This compound is gaining prominence as a bio-based and less toxic alternative to traditional phthalate plasticizers.[1][4] Its synthesis can involve succinic acid derived from renewable biomass, aligning with green chemistry principles.[1][4] Applications for **bis(2-ethylhexyl) succinate** extend to coatings, films, automotive materials, and as a surface active agent in cosmetics to improve skin hydration.[2][5]

Chemical and Physical Properties

The key chemical and physical properties of **Bis(2-ethylhexyl) succinate** are summarized in the table below. This data is essential for understanding its behavior in various applications and for designing experimental procedures.

| Property | Value |
|-------------------|---|
| IUPAC Name | bis(2-ethylhexyl) butanedioate[1][4][6] |
| CAS Number | 2915-57-3[1][4][7] |
| Molecular Formula | C ₂₀ H ₃₈ O ₄ [1][2][5][7] |
| Molecular Weight | 342.5 g/mol [1][4][5][6] |
| Appearance | Colorless to pale yellow liquid[1] |
| Density | 0.934 g/cm ³ [2][8] |
| Boiling Point | 358.9°C at 760 mmHg[3][8] |
| Melting Point | -55°C / -67°F[9] |
| Flash Point | 158°C[3][8] |
| Refractive Index | 1.448[2][3][8] |
| Solubility | Insoluble in water; Soluble in organic solvents[1][5][9] |
| Vapor Pressure | 2.46E-05 mmHg at 25°C[3][8] |
| LogP | 5.28580[8] |
| InChI Key | WMNULTDOANGXRT-UHFFFAOYSA-N[1][2][4] |
| SMILES | <chem>CCCCC(CC)COC(=O)CCC(=O)OCC(CC)CCCC</chem> [1][2] |

Chemical Structure

Bis(2-ethylhexyl) succinate is a diester formed from one molecule of succinic acid and two molecules of 2-ethylhexanol. The structure consists of a central four-carbon succinate backbone with two 2-ethylhexyl ester groups attached at either end.

Chemical structure of **Bis(2-ethylhexyl) succinate**.

Experimental Protocols

Synthesis

The primary industrial synthesis of **Bis(2-ethylhexyl) succinate** is through the direct esterification of succinic acid with 2-ethylhexanol.^[4]

- Reaction: Succinic Acid + 2 x 2-Ethylhexanol → **Bis(2-ethylhexyl) succinate** + 2 x Water^[4]
- Methodology:
 - Succinic acid and a molar excess of 2-ethylhexanol are combined in a reaction vessel.
 - An acid catalyst, such as sulfuric acid or a solid acid catalyst like nano-SO₄²⁻/TiO₂, is added to the mixture.^[4]
 - The mixture is heated to a temperature of approximately 160°C.^[4]
 - Water produced during the reaction is continuously removed to drive the equilibrium towards the formation of the diester product.
 - The reaction progress is monitored, and upon completion (typically achieving a yield of around 97% within 120 minutes with certain catalysts), the mixture is cooled.^[4]
 - The catalyst is neutralized or filtered off, and the excess 2-ethylhexanol is removed, often by vacuum distillation.
 - The final product is then purified.

Purity and Structural Analysis

A combination of chromatographic and spectroscopic techniques is recommended to confirm the purity and structural identity of **Bis(2-ethylhexyl) succinate**.^[4]

- Gas Chromatography (GC):
 - Purpose: To determine the purity of the sample and identify any residual starting materials or by-products.

- Protocol: A sample of **Bis(2-ethylhexyl) succinate** is dissolved in a suitable solvent and injected into a gas chromatograph. The retention time is compared against a certified reference standard.^[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Purpose: To confirm the chemical structure of the molecule.
 - Protocol:
 - ¹H NMR: The proton NMR spectrum is analyzed to confirm the presence of the 2-ethylhexyl groups and the succinate backbone. Specific chemical shifts and splitting patterns will correspond to the different types of protons in the molecule.
 - ¹³C NMR: The carbon NMR spectrum is used to verify the number and types of carbon atoms, including the carbonyl carbons of the ester groups and the carbons of the alkyl chains.^[4]
- Mass Spectrometry (MS):
 - Purpose: To determine the molecular weight and fragmentation pattern of the molecule, further confirming its identity.
 - Protocol: The sample is introduced into a mass spectrometer, and the resulting mass spectrum will show a molecular ion peak corresponding to the molecular weight of **Bis(2-ethylhexyl) succinate** (342.5 g/mol), along with characteristic fragment ions.

Safety and Handling

According to available safety data, **Bis(2-ethylhexyl) succinate** is not classified as a hazardous substance.^{[6][10]} However, standard laboratory safety practices should always be observed.

- General Handling: Avoid contact with skin, eyes, and clothing.^{[9][11]} Avoid ingestion and inhalation.^{[9][11]} Ensure adequate ventilation when handling.^[9]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, compatible chemical-resistant gloves, and lab coats.^[11]

- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[7][9]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[9][10]
 - Skin: Wash off immediately with plenty of water and soap.[10][11]
 - Ingestion: Rinse mouth with water.[9][10]
 - Inhalation: Move to fresh air.[10]

Conclusion

Bis(2-ethylhexyl) succinate is a well-characterized diester with a range of industrial applications, most notably as a plasticizer. Its favorable safety profile and the potential for bio-based synthesis make it an important compound in the development of more sustainable materials. The experimental protocols for its synthesis and analysis are well-established, allowing for consistent production and quality control.

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